

# Medroxyprogesterone-d7: A Technical Guide to Safe Handling, Application, and Disposal

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## Compound of Interest

Compound Name: Medroxyprogesterone-d7

Cat. No.: B12402360

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This document provides a comprehensive technical overview of **Medroxyprogesterone-d7**, with a focus on its safety, handling, storage, and disposal. It is intended for researchers, scientists, and drug development professionals who may work with this isotopically labeled compound. The safety and toxicological information presented is primarily based on data for Medroxyprogesterone and its widely used ester, Medroxyprogesterone Acetate (MPA), as specific comprehensive safety data for the deuterated analog is limited. The primary chemical and biological properties are considered sufficiently similar for the purpose of risk assessment and safe handling.

**Medroxyprogesterone-d7** is a deuterium-labeled version of Medroxyprogesterone, a synthetic progestin. Its primary application in research and development is as an internal standard for the precise quantification of Medroxyprogesterone in biological samples using analytical techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Hazard Identification and Safety Precautions

Medroxyprogesterone and its analogs are classified as hazardous substances. The parent compound, Medroxyprogesterone Acetate, is identified as a substance that may cause cancer and reproductive harm. Long-term use or occupational exposure may increase the risk of cancer of the breast, uterus, or ovaries. It is categorized as a Group 2B carcinogen ("Possibly carcinogenic to humans") by the International Agency for Research on Cancer (IARC). Furthermore, it is classified as a reproductive toxin that may impair fertility or harm an unborn child.

Table 1: GHS Hazard Classification for Medroxyprogesterone Acetate

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351 - Suspected of causing cancer.
Reproductive Toxicity	1A / 1B	H360 - May damage fertility or the unborn child.

| Aquatic Hazard (Long-term) | 4 | H413 - May cause long lasting harmful effects to aquatic life.  
|

Due to these potential health risks, **Medroxyprogesterone-d7** must be handled with the care required for a highly physiologically active and hazardous substance. All safety precautions must be read and understood before handling.

## Physical and Chemical Properties

**Medroxyprogesterone-d7** is the deuterated form of Medroxyprogesterone. The physical and chemical properties are largely identical to the parent compound, with a slight increase in molecular weight due to the deuterium atoms.

Table 2: Physical and Chemical Properties of Medroxyprogesterone

Property	Value	Source(s)
Molecular Formula	<b>C<sub>22</sub>H<sub>32</sub>O<sub>3</sub></b>	
Molecular Weight	344.49 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	206 - 208 °C	
Solubility	Insoluble in water. Slightly soluble in ether and methanol. Soluble in acetone and dioxane.	

| Stability | Stable under normal conditions of use and in air. | |

## Safe Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are critical to minimize exposure and ensure the integrity of the compound.

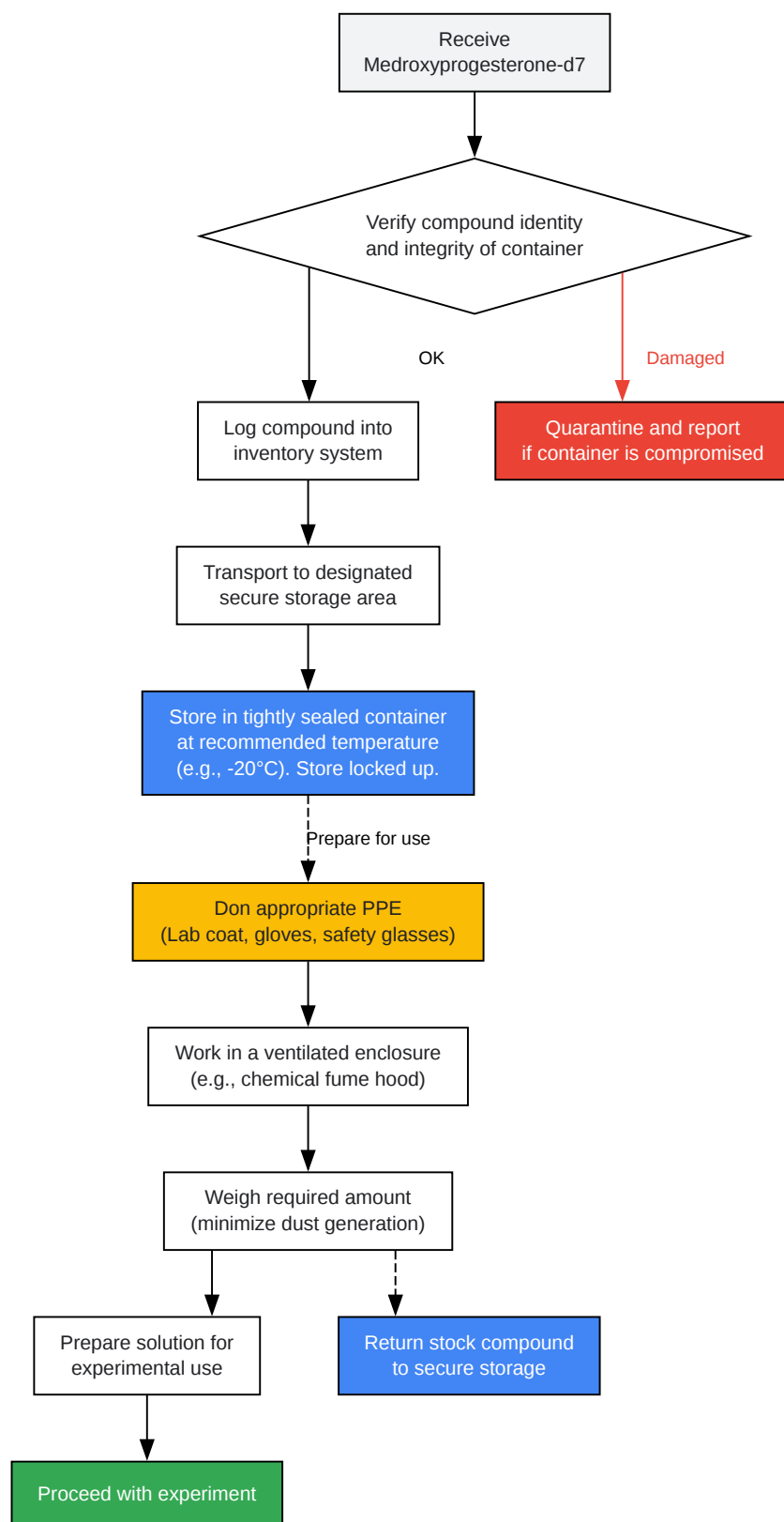
### Handling

Personnel should handle **Medroxyprogesterone-d7** only in designated areas, such as a chemical fume hood or a ventilated enclosure, to control airborne concentrations. Avoid contact with skin, eyes, and clothing, and prevent the formation of dust and aerosols. Do not eat, drink, or smoke in areas where the compound is handled. After handling, wash hands and any exposed skin thoroughly.

### Storage

Store **Medroxyprogesterone-d7** in a tightly sealed, original container in a cool, dry, and well-ventilated area. The storage area should be secure and accessible only to authorized personnel ("Store locked up"). Keep the compound away from incompatible materials such as

strong oxidizing agents. Recommended storage temperature for the powdered form is often  $-20^{\circ}\text{C}$  for long-term stability.



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Caption: Workflow for receiving, storing, and handling **Medroxyprogesterone-d7**.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the procedures to be performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	<b>Wear tightly fitting safety goggles or glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.</b>
Hand	Handle with impervious chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and changed frequently, especially after contact with the compound.
Skin/Body	Wear a lab coat or impervious protective clothing. For bulk processing operations, more extensive coverage may be required.

| Respiratory | For operations that may generate dust or aerosols where ventilation is inadequate, use a NIOSH-approved N100 or CEN-approved FFP3 particulate respirator. |

## First Aid and Emergency Procedures

In case of exposure, immediate action is necessary. Always have an eyewash station and safety shower readily accessible.

Table 4: First Aid Measures by Exposure Route

Exposure Route	First Aid Procedure
Inhalation	<b>Move the victim to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.</b>
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with large amounts of soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.

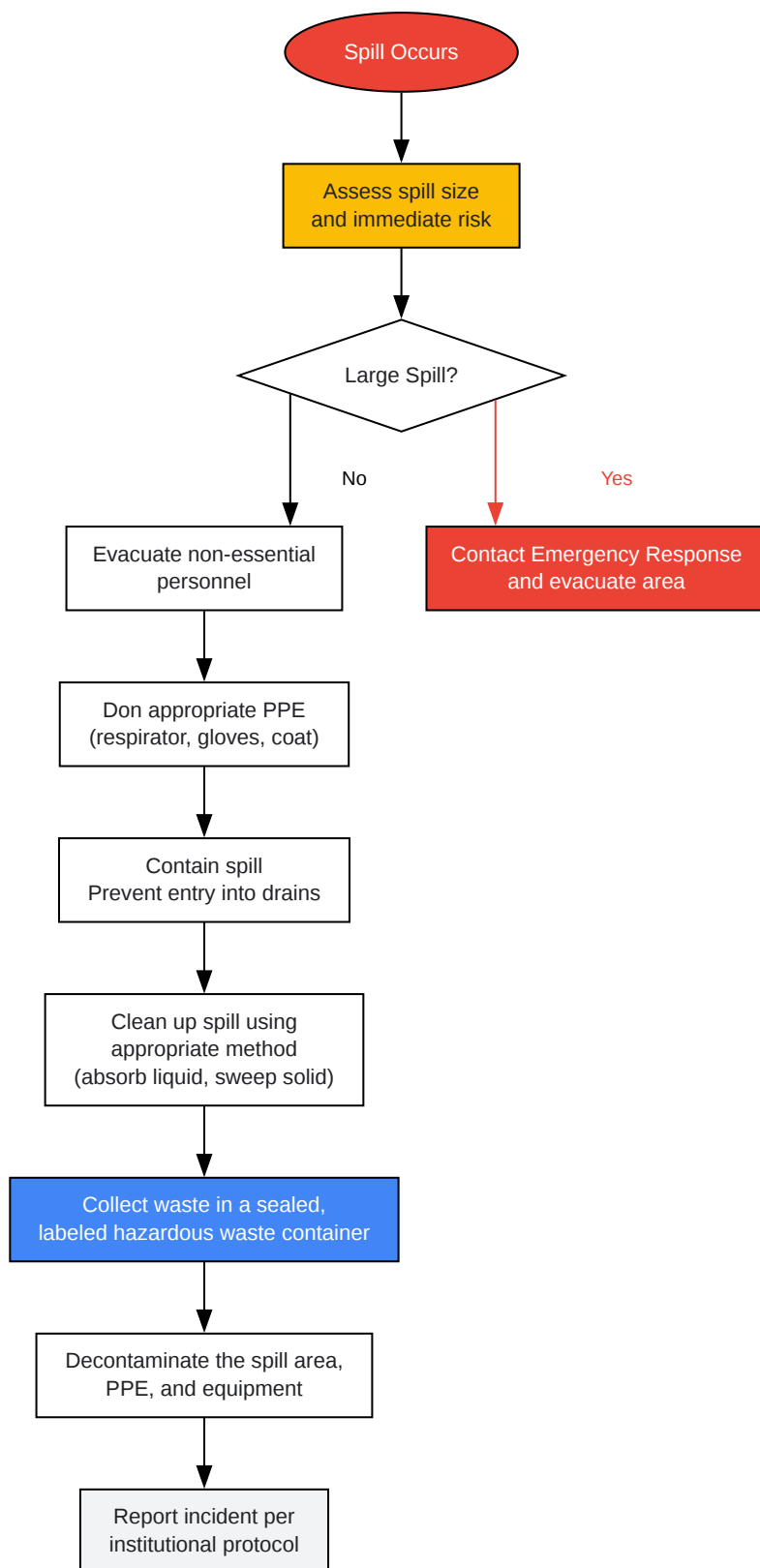
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. |

## Accidental Release and Spill Response

Accidental releases should be handled only by trained personnel wearing appropriate PPE.

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so.
- **Clean-up (Solid Spill):** Carefully sweep or vacuum the spilled solid material, avoiding dust generation. A damp cloth or a HEPA-filtered vacuum is recommended.
- **Clean-up (Liquid Spill):** Absorb the spill with an inert material (e.g., sand, vermiculite).
- **Collect:** Place all contaminated material and cleaning supplies into a suitable, labeled, and sealed container for hazardous waste disposal.

- Decontaminate: Clean the spill area thoroughly with an appropriate solvent (e.g., alcohol), followed by soap and water.



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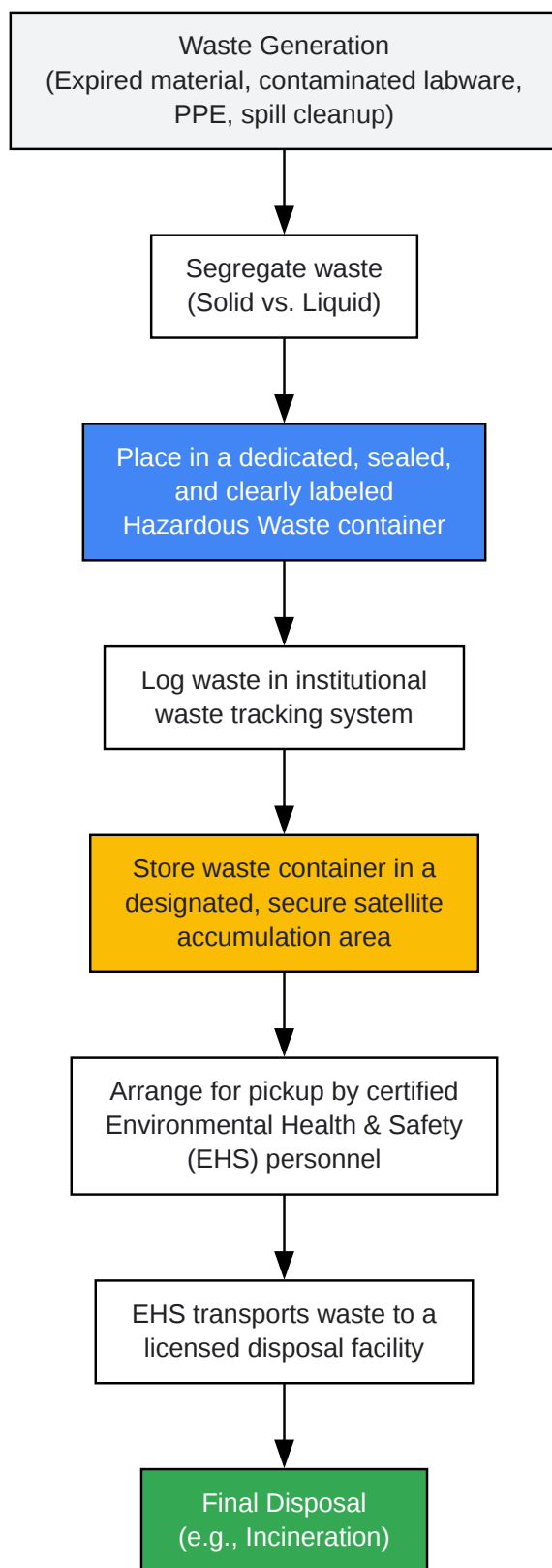
Caption: General workflow for responding to an accidental spill of **Medroxyprogesterone-d7**.

## Disposal Guidelines

Waste material containing **Medroxyprogesterone-d7** must be treated as hazardous chemical waste.

- Do not dispose of down the drain or into the environment.
- Collect: All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be collected in properly labeled, sealed containers.
- Regulations: Dispose of the waste in accordance with all applicable local, state, and federal regulations. This typically involves transfer to an approved and licensed hazardous waste disposal facility.





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Caption: A typical workflow for the compliant disposal of **Medroxyprogesterone-d7** waste.

## Application in Research: Experimental Protocol

**Medroxyprogesterone-d7** is primarily used as an internal standard (IS) for the quantification of Medroxyprogesterone in biological matrices. Below is a representative LC-MS/MS protocol synthesized from established methods for the analysis of Medroxyprogesterone Acetate. This protocol should be fully validated by the end-user for their specific application.

### Objective

To quantify the concentration of Medroxyprogesterone in human plasma using a validated LC-MS/MS method with **Medroxyprogesterone-d7** as an internal standard.

### Materials and Reagents

- Medroxyprogesterone analytical standard
- **Medroxyprogesterone-d7** (Internal Standard)
- HPLC-grade Methanol, Acetonitrile, and Water
- Formic Acid
- Methyl-t-butyl ether (MTBE) or other suitable extraction solvent
- Control human plasma (K<sub>2</sub>EDTA)
- Calibrated pipettes, vortex mixer, centrifuge, nitrogen evaporator
- LC-MS/MS system with an ESI source and a C18 analytical column

### Detailed Methodology

#### 1. Preparation of Stock and Working Solutions:

- **Primary Stock Solutions (1 mg/mL):** Prepare separate stock solutions of Medroxyprogesterone and **Medroxyprogesterone-d7** by dissolving the accurately weighed compound in methanol.
- **Working Standard Solutions:** Serially dilute the Medroxyprogesterone stock solution with a 50:50 methanol:water mixture to create a series of working solutions for the calibration curve

(e.g., concentrations from 1 ng/mL to 1000 ng/mL).

- Internal Standard (IS) Working Solution: Dilute the **Medroxyprogesterone-d7** stock solution to a fixed concentration (e.g., 50 ng/mL) with the same diluent.

## 2. Preparation of Calibration Curve and Quality Control (QC) Samples:

- Spike appropriate volumes of the working standard solutions into blank control plasma to create calibration standards with a final concentration range (e.g., 0.2 ng/mL to 100 ng/mL).
- Prepare QC samples in blank plasma at a minimum of three concentration levels (low, medium, high).

## 3. Sample Extraction (Liquid-Liquid Extraction):

- To 500 µL of plasma sample (calibrator, QC, or unknown), add 20 µL of the IS working solution.
- Vortex briefly to mix.
- Add 4 mL of MTBE.
- Cap and vortex vigorously for 10 minutes.
- Centrifuge at approximately 1000 x g for 5 minutes to separate the layers.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dry residue in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).

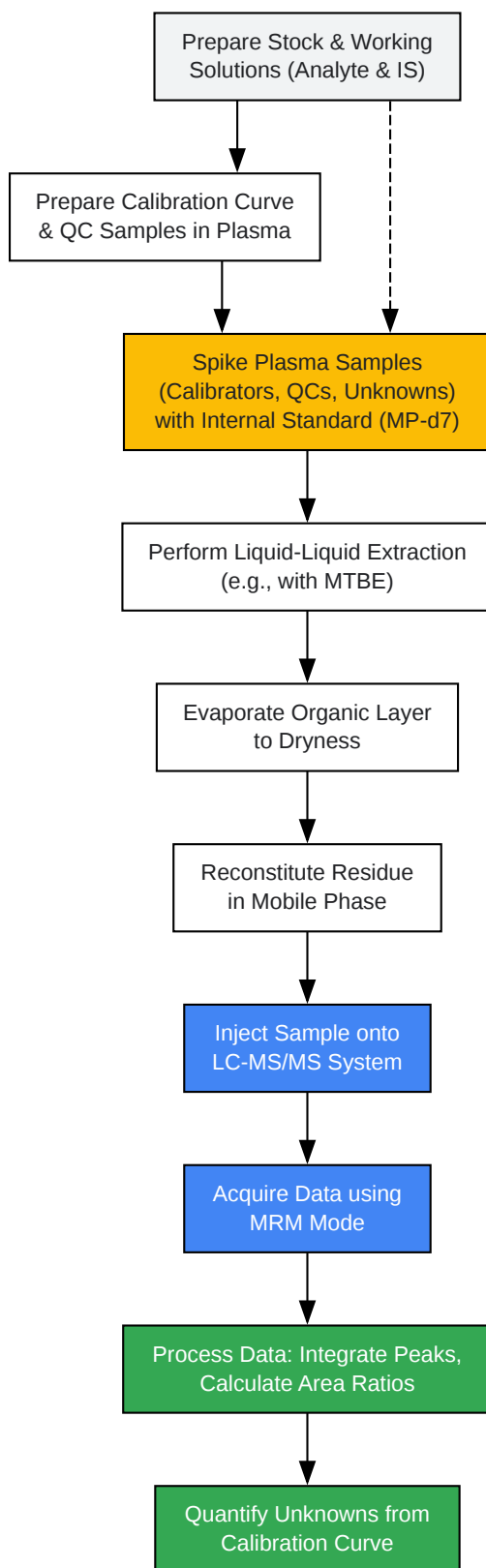
## 4. LC-MS/MS Analysis:

- LC System: Use a C18 column (e.g., 2.1 x 50 mm, 5 µm).
- Mobile Phase: A gradient of A) Water with 0.1% formic acid and B) Acetonitrile with 0.1% formic acid may be used.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 µL.
- MS/MS System: Operate in positive electrospray ionization (ESI+) mode.
- Detection: Use Multiple Reaction Monitoring (MRM). Monitor specific precursor-to-product ion transitions for both Medroxyprogesterone and **Medroxyprogesterone-d7**.

## 5. Data Analysis:

- Integrate the peak areas for the analyte and the internal standard.

- Calculate the peak area ratio (Analyte Area / IS Area).
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards using a weighted linear regression.
- Determine the concentration of Medroxyprogesterone in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: A typical experimental workflow for quantifying Medroxyprogesterone using MP-d7.

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